

Biological activity of 3-(2-Hydroxyethoxy)phenol

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Compound of Interest

Compound Name: 3-(2-Hydroxyethoxy)phenol

CAS No.: 20150-19-0

Cat. No.: B041959

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An In-Depth Technical Guide to the Biological Activity of 3-(2-Hydroxyethoxy)phenol

Abstract: This technical guide provides a comprehensive overview of the known and potential biological activities of **3-(2-Hydroxyethoxy)phenol**, a member of the phenolic class of compounds. Phenolic compounds are of significant interest in pharmaceutical and nutraceutical research due to their diverse therapeutic properties, primarily rooted in their antioxidant capabilities.^[1] This document synthesizes current knowledge on the physicochemical properties, probable mechanisms of action, and detailed experimental protocols for evaluating the biological efficacy of **3-(2-Hydroxyethoxy)phenol**. It is intended for researchers, scientists, and professionals in drug development who are exploring the therapeutic potential of novel phenolic agents.

Introduction and Physicochemical Profile

3-(2-Hydroxyethoxy)phenol belongs to the phenol family, characterized by a hydroxyl group attached to an aromatic ring.^[1] This structural motif is central to the chemical reactivity and biological activity of the entire class. The addition of a 2-hydroxyethoxy side chain modifies its polarity and steric properties, which can influence its bioavailability and interaction with biological targets.

Chemical Identity

The fundamental properties of **3-(2-Hydroxyethoxy)phenol** are summarized below, providing a baseline for experimental design and interpretation.

Property	Value	Source
IUPAC Name	3-(2-Hydroxyethoxy)phenol	[2]
CAS Number	49650-88-6	[2]
Molecular Formula	C ₈ H ₁₀ O ₃	[2]
Molecular Weight	154.17 g/mol	[2]
Synonyms	Phenol, 3-(2-hydroxyethoxy)-; 2-(m-Hydroxyphenoxy)ethanol	[2]

Synthesis Overview

Phenolic ethers like **3-(2-Hydroxyethoxy)phenol** are typically synthesized through Williamson ether synthesis or related nucleophilic substitution reactions. A common industrial approach for similar compounds involves reacting a phenol with ethylene carbonate or 2-chloroethanol in the presence of a base.[3] For instance, the synthesis of the related 2-phenoxyethanol is achieved by reacting phenol with ethylene oxide or ethylene carbonate.[3] These methods provide a scalable route for producing the compound for research and development.

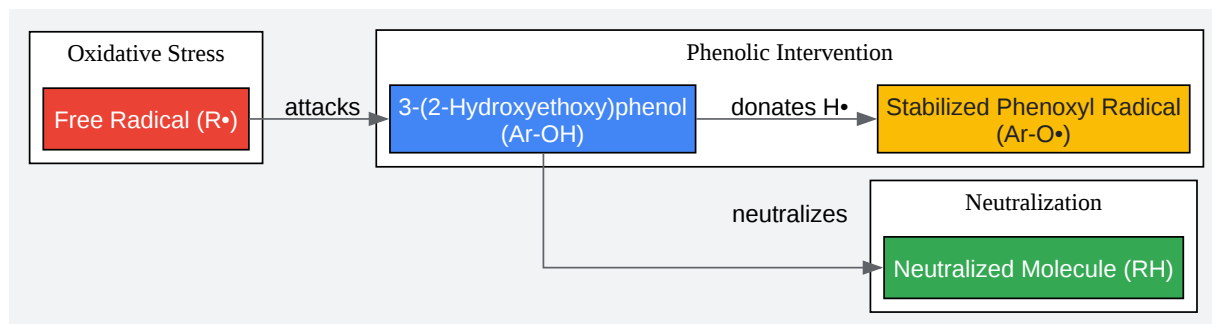
Core Biological Activities and Mechanisms of Action

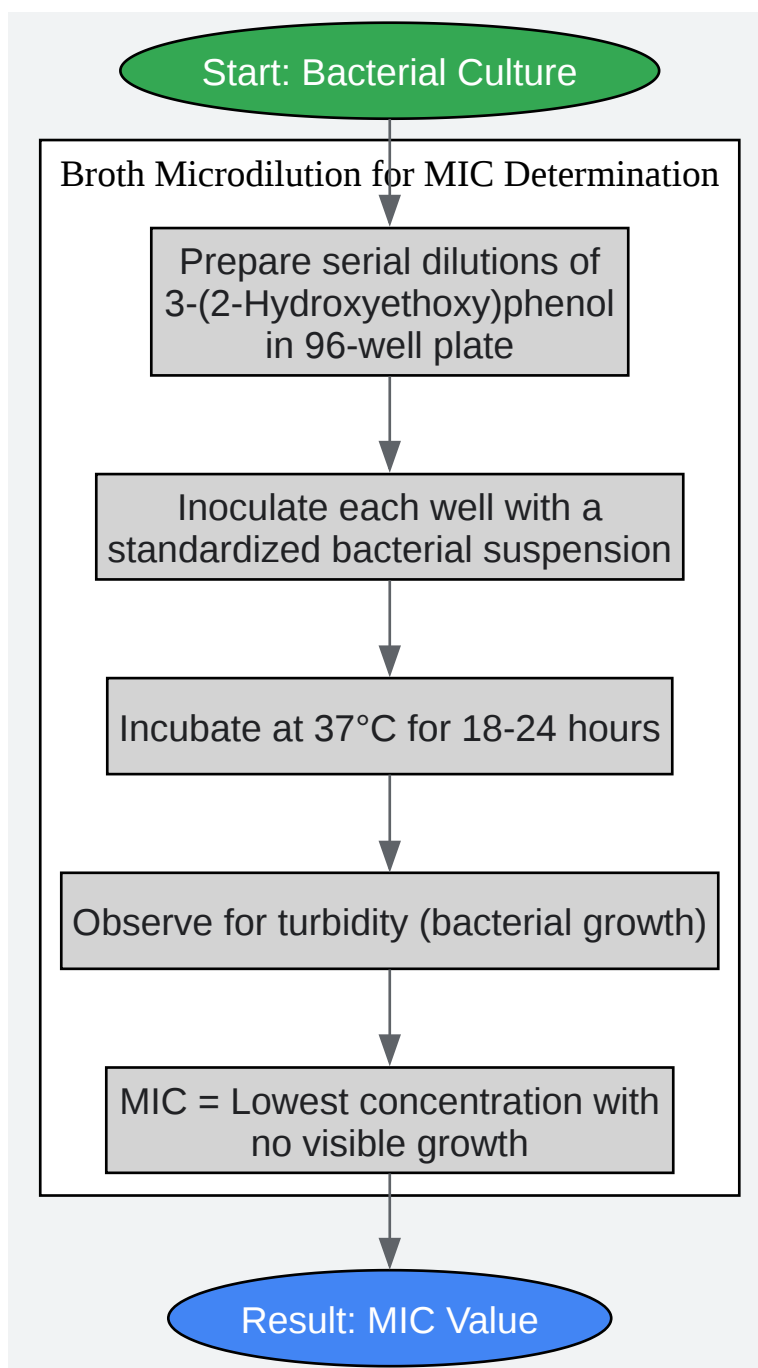
The biological activities of phenolic compounds are intrinsically linked to the reactivity of the hydroxyl group on the aromatic ring.[1] This functional group can donate a hydrogen atom or an electron to neutralize reactive oxygen species (ROS), disrupt microbial cell membranes, and modulate inflammatory signaling pathways.

Antioxidant Activity

Mechanism: The primary mechanism of antioxidant action for phenols is free radical scavenging. The hydroxyl group can donate a hydrogen atom to a peroxy radical, a key player in lipid peroxidation, thereby terminating the oxidative chain reaction.[4][5] The resulting

phenoxyl radical is stabilized by resonance delocalization across the aromatic ring, making it relatively unreactive and unable to propagate further oxidative damage.





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Caption: Workflow for determining Minimum Inhibitory Concentration (MIC).

Experimental Validation: The antimicrobial efficacy is typically determined by measuring the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC). The broth microdilution method is a standardized technique for this purpose. [6] Protocol 2: Broth Microdilution Method for MIC Determination

- Preparation:
 - Prepare a stock solution of **3-(2-Hydroxyethoxy)phenol** in a suitable solvent (e.g., DMSO), then dilute it in sterile Mueller-Hinton Broth (MHB).
 - Grow a bacterial strain (e.g., *Staphylococcus aureus* or *Escherichia coli*) to the mid-logarithmic phase and adjust its concentration to $\sim 5 \times 10^5$ CFU/mL in MHB.
- Assay Procedure:
 - In a 96-well microplate, perform a two-fold serial dilution of the compound in MHB, typically from 256 μ g/mL down to 0.5 μ g/mL.
 - Inoculate each well with the standardized bacterial suspension.
 - Include a positive control (broth + bacteria, no compound) and a negative control (broth only).
- Incubation and Reading:
 - Incubate the plate at 37°C for 18-24 hours.
 - The MIC is the lowest concentration of the compound at which no visible bacterial growth (turbidity) is observed.
- MBC Determination (Optional):
 - Take an aliquot from the wells showing no growth (at and above the MIC).
 - Plate the aliquot onto an agar plate and incubate for 24 hours.
 - The MBC is the lowest concentration that results in a $\geq 99.9\%$ reduction in the initial inoculum.

Anti-inflammatory Activity

Mechanism: Chronic inflammation is often linked to oxidative stress. [7] Phenolic compounds can mitigate inflammation through several mechanisms:

- **Inhibition of Pro-inflammatory Enzymes:** They can inhibit enzymes like cyclooxygenase (COX) and lipoxygenase (LOX), which are crucial for the synthesis of inflammatory mediators such as prostaglandins and leukotrienes. [7]* **Modulation of Signaling Pathways:** Many phenols can interfere with pro-inflammatory transcription factors like NF- κ B, which controls the expression of cytokines, chemokines, and adhesion molecules. [7][8]* **ROS Reduction:** By scavenging free radicals, they reduce the oxidative stress that often initiates and perpetuates the inflammatory cascade. [7] **Experimental Validation:** A common in vitro model for assessing anti-inflammatory potential involves using lipopolysaccharide (LPS)-stimulated macrophages (like RAW 264.7 cells). LPS triggers an inflammatory response, leading to the production of nitric oxide (NO), a key inflammatory mediator. The ability of a compound to reduce NO production is a strong indicator of its anti-inflammatory activity. [8] **Protocol 3: Nitric Oxide (NO) Inhibition Assay in LPS-Stimulated Macrophages**
- **Cell Culture:**
 - Culture RAW 264.7 macrophage cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
 - Seed the cells in a 96-well plate at a density of 5×10^4 cells/well and allow them to adhere overnight.
- **Treatment:**
 - Pre-treat the cells with various non-toxic concentrations of **3-(2-Hydroxyethoxy)phenol** for 1-2 hours.
 - Stimulate the cells with LPS (1 μ g/mL) for 24 hours to induce NO production. Include an unstimulated control group and an LPS-only group.
- **NO Measurement (Griess Assay):**
 - After incubation, collect 50 μ L of the cell culture supernatant from each well.
 - Add 50 μ L of Griess Reagent A (sulfanilamide solution) and incubate for 10 minutes.
 - Add 50 μ L of Griess Reagent B (N-(1-naphthyl)ethylenediamine solution) and incubate for another 10 minutes.

- Data Analysis:
 - Measure the absorbance at 540 nm. The amount of nitrite (a stable product of NO) is proportional to the absorbance.
 - Quantify the nitrite concentration using a sodium nitrite standard curve. A significant reduction in nitrite levels in treated cells compared to LPS-only cells indicates anti-inflammatory activity.

Potential for Drug Development

The multifaceted biological activities of **3-(2-Hydroxyethoxy)phenol** position it as a promising candidate for further investigation. Its antioxidant and anti-inflammatory properties suggest potential applications in conditions driven by oxidative stress and inflammation, such as neurodegenerative diseases, cardiovascular disorders, and certain skin conditions. [1][9] Its antimicrobial profile warrants exploration for use in antiseptics or as a preservative. [10] [11] Future research should focus on in vivo efficacy, safety profiling, and structure-activity relationship (SAR) studies to optimize its therapeutic potential.

References

- EvitaChem. (n.d.). Buy 4-(2-Hydroxyethoxy)phenol (EVT-1603726).
- Chemistry LibreTexts. (2022, October 4). 3.1.10: Phenols and Their Uses.
- ResearchGate. (n.d.). Antimicrobial activity of hydroxy derivatives of phenol at 37 C.
- Frontiers. (n.d.). Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria.
- PrepChem.com. (n.d.). Synthesis of 4-(2-hydroxyethoxy)phenol.
- US EPA. (n.d.). Phenol, 3-(2-hydroxyethoxy)- - Substance Details.
- PubMed Central. (2024, February 17). Phenolic compounds induce ferroptosis-like death by promoting hydroxyl radical generation in the Fenton reaction.
- Patsnap Synapse. (2024, June 15). What is Phenol used for?
- PMC. (n.d.). Tailored Functionalization of Natural Phenols to Improve Biological Activity.
- AMS Dottorato. (n.d.). NEW AND MORE SUSTAINABLE PROCESSES FOR THE SYNTHESIS OF PHENOLICS: 2-phenoxyethanol and hydroxytyrosol.
- PMC - NIH. (2022, April 21). Antioxidant Activity of Diatomic Phenols.
- ResearchGate. (2018, November 20). (PDF) Antimicrobial Activity of Disinfectants and Comparative Study with Phenol.
- MDPI. (n.d.). Antioxidant Activity of Natural Phenols and Derived Hydroxylated Biphenyls.

- Quora. (2019, June 12). How can phenol be converted to 3-hydroxy phenol (resorcinol)?
- Organic Chemistry Portal. (n.d.). Phenol synthesis by substitution or oxidation.
- (n.d.). Predicting the biological activities of 2-methoxyphenol antioxidants: effects of dimers.
- MDPI. (2021, December 30). Antimicrobial Activity of Polyphenols and Natural Polyphenolic Extracts on Clinical Isolates.
- NIH. (2024, April 10). Antimicrobial, Preservative, and Hazard Assessments from Eight Chemical Classes.
- ResearchGate. (2025, August 7). Antioxidant activity of effluents during the purification of hydroxytyrosol and 3,4-dihydroxyphenyl glycol from olive oil waste.
- PubChem - NIH. (n.d.). 4-(2-Hydroxyethoxy)phenol | C₈H₁₀O₃ | CID 9834014.
- PubChem - NIH. (n.d.). 2-(2-Hydroxyethoxy)phenol | C₈H₁₀O₃ | CID 78519.
- Research Journal of Pharmacognosy. (2014). Anti-inflammatory effect, total polysaccharide, total phenolics content and antioxidant activity of the aqueous extract of three basidiomycetes.
- MDPI. (n.d.). Antioxidant, Anti-Inflammatory and Cytotoxic Activity of Phenolic Compound Family Extracted from Raspberries (*Rubus idaeus*): A General Review.
- PubMed. (2022, April 5). 2-Methoxy-5-((3,4,5-trimethoxyphenyl) seleninyl) phenol causes G2/M cell cycle arrest and apoptosis in NSCLC cells through mitochondrial apoptotic pathway and MDM2 inhibition.
- ResearchGate. (2022, March 22). Phenolic Compounds and their Biological and Pharmaceutical Activities.
- Technical Disclosure Commons. (2022, September 19). Process for the preparation of 2-ethoxy-phenol.
- MDPI. (n.d.). The Chemistry and the Anti-Inflammatory Activity of Polymethoxyflavonoids from Citrus Genus.
- PubMed Central. (2016, September 22). Oxidative Stress and Inflammation: What Polyphenols Can Do for Us?
- NIH. (n.d.). Antioxidative properties of phenolic compounds and their effect on oxidative stress induced by severe physical exercise.
- PubChemLite. (n.d.). 2-(2-hydroxyethoxy)phenol (C₈H₁₀O₃).
- US EPA. (n.d.). Phenol, 2-(2-hydroxyethoxy)- - Substance Details.

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- [3. amsdottorato.unibo.it \[amsdottorato.unibo.it\]](#)
- [4. Antioxidant Activity of Diatomic Phenols - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Antioxidant Activity of Natural Phenols and Derived Hydroxylated Biphenyls | MDPI \[mdpi.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Oxidative Stress and Inflammation: What Polyphenols Can Do for Us? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. Antioxidative properties of phenolic compounds and their effect on oxidative stress induced by severe physical exercise - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
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